

Safe Disposal of 2-Cyclopentylethanol: A Procedural Guide

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Compound of Interest

Compound Name: **2-Cyclopentylethanol**

Cat. No.: **B041590**

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This guide provides essential safety and logistical information for the proper disposal of **2-Cyclopentylethanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the substance's Safety Data Sheet (SDS). Personnel handling **2-Cyclopentylethanol** should be equipped with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses, and a laboratory coat. All handling of this chemical should occur in a well-ventilated area, preferably within a chemical fume hood.

2-Cyclopentylethanol is classified as a combustible liquid, so it is crucial to keep it away from heat, sparks, open flames, and other ignition sources.^[1] In case of a fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish it.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Cyclopentylethanol**, which is essential for a comprehensive risk assessment prior to handling and disposal.

Property	Value
Molecular Formula	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol [2]
CAS Number	766-00-7 [2]
Appearance	Colorless Liquid [1] [3]
Boiling Point	174.4 ± 8.0 °C at 760 mmHg [4]
Flash Point	70.4 ± 8.6 °C [4]
Density	0.9 ± 0.1 g/cm ³ [4]

Step-by-Step Disposal Protocol

The proper disposal of **2-Cyclopentylethanol** must be carried out in accordance with institutional guidelines and local regulations. The following protocol provides a general framework for its disposal as a chemical waste.

Experimental Protocol

1. Waste Identification and Segregation:

- Identify waste containing **2-Cyclopentylethanol** as a non-halogenated organic solvent waste.
- It is critical to segregate this waste stream from other types of chemical waste, such as halogenated solvents, aqueous waste, and solid waste, to ensure proper disposal and to prevent potentially hazardous reactions.

2. Waste Collection and Containment:

- Use a designated, properly labeled, and leak-proof waste container for the collection of **2-Cyclopentylethanol** waste.
- The container must be compatible with the chemical. High-density polyethylene (HDPE) or glass containers are generally suitable.

- Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Cyclopentylethanol**." List any other constituents of the waste in the container.
- Keep the waste container securely sealed when not in use to prevent the release of vapors.

3. Storage of Chemical Waste:

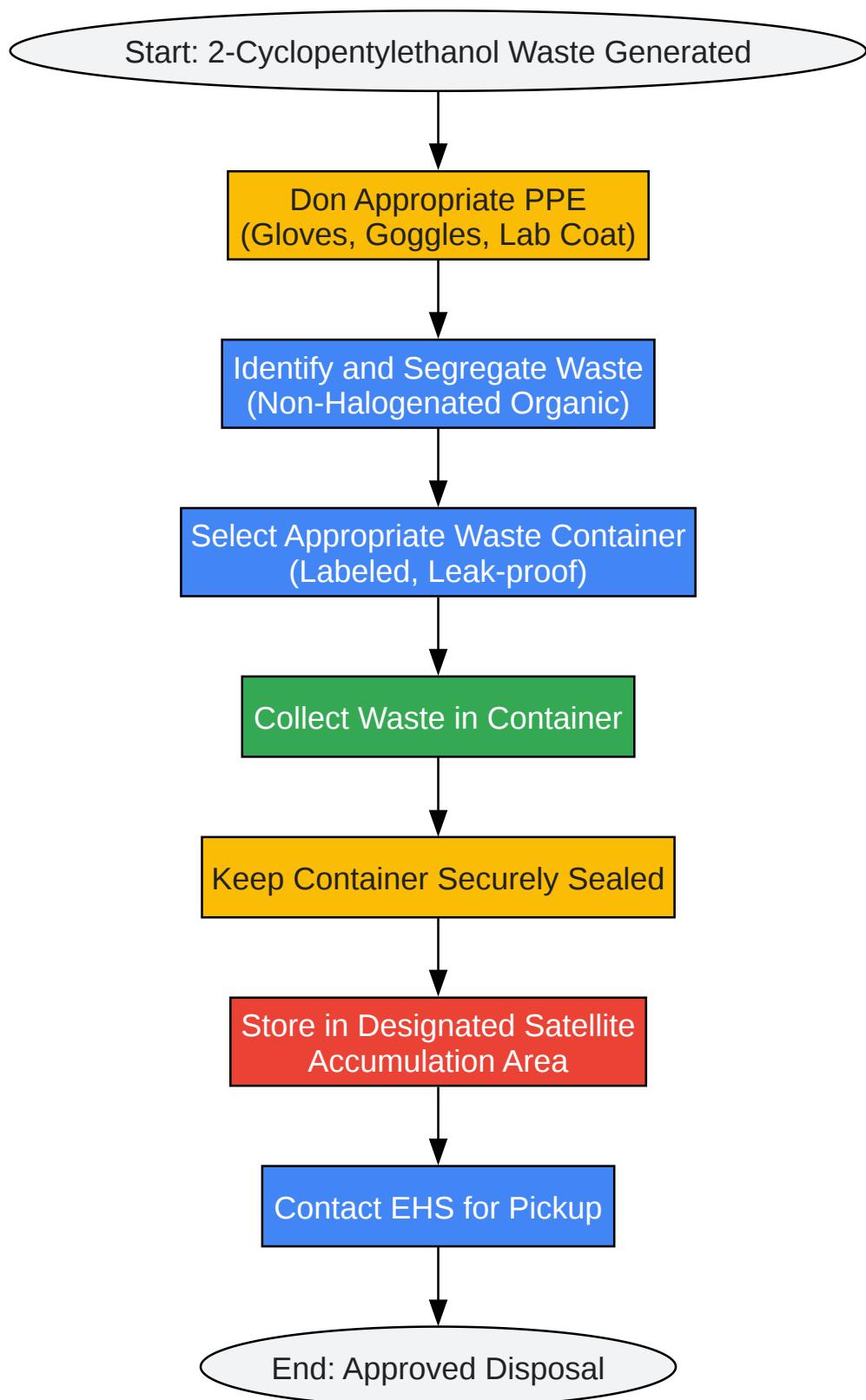
- Store the waste container in a designated satellite accumulation area that is well-ventilated and away from sources of ignition.[\[1\]](#)[\[4\]](#)
- The storage area should be cool and dry.[\[1\]](#)

4. Final Disposal:

- Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[\[1\]](#)
- Do not attempt to dispose of **2-Cyclopentylethanol** by pouring it down the drain or mixing it with general laboratory trash.
- The approved method of disposal is typically incineration at a licensed waste disposal facility.
[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Cyclopentylethanol**.



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Caption: Disposal workflow for **2-Cyclopentylethanol**.

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